

Application Notes: Determination of Arsenic by the Silver Diethyldithiocarbamate Spectrophotometric Method

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Compound of Interest		
Compound Name:	Silver diethyldithiocarbamate	
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Introduction

The **silver diethyldithiocarbamate** (SDDC) method is a widely recognized and sensitive colorimetric technique for the quantitative determination of arsenic in various samples. This method relies on the reaction of arsine (AsH₃) with a solution of **silver diethyldithiocarbamate** in pyridine or other suitable organic solvents to form a red-colored complex. The intensity of the resulting color, which is directly proportional to the arsenic concentration, is measured using a spectrophotometer. This method is applicable to a wide range of sample types, including drinking water, surface water, wastewater, and biological materials, after appropriate sample preparation.[1][2][3][4]

Principle of the Method

The determination of arsenic by the SDDC method involves a multi-step process:

- Sample Digestion (for Total Arsenic): For the determination of total arsenic (both inorganic and organic forms), the sample undergoes an acid digestion step to decompose organic matter and convert all arsenic species into inorganic arsenic(V).[5][6]
- Reduction of Arsenic(V) to Arsenic(III): Arsenic(V) in the sample is reduced to arsenic(III)
 using reagents such as potassium iodide and stannous chloride in an acidic medium.[6][7]



- Generation of Arsine Gas: In a specialized apparatus known as an arsine generator, arsenic(III) is further reduced to gaseous arsine (AsH₃) by the action of zinc in the presence of an acid, typically hydrochloric acid.[2][7][8]
- Gas Scrubbing: The generated arsine gas is passed through a scrubber containing lead acetate-impregnated glass wool to remove any interfering hydrogen sulfide gas.[6][7]
- Formation of a Colored Complex: The purified arsine gas is then bubbled through an absorber tube containing a solution of **silver diethyldithiocarbamate** in pyridine. The reaction between arsine and SDDC forms a soluble red complex.[2][6][7]
- Spectrophotometric Measurement: The absorbance of the red solution is measured at a
 specific wavelength, typically around 535 nm, using a spectrophotometer.[2][6][7] The
 concentration of arsenic is then determined by comparing the absorbance of the sample to a
 calibration curve prepared from arsenic standards.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of the **silver diethyldithiocarbamate** method for arsenic determination.

Table 1: Performance Characteristics

Parameter	Value	References
Wavelength of Maximum Absorbance (λmax)	535 nm	[2][6][7]
Detection Limit	5 - 10 μg/L	[2][9]
Applicable Concentration Range	5 - 200 μg/L	[6]
Relative Standard Deviation	±13.8% (at 40 μg/L)	[2]
Relative Error	0% (at 40 μg/L)	[2]

Table 2: Potential Interferences



Interfering Substance	Effect	Notes	References
Antimony	Positive interference	Forms a colored complex with SDDC.	[10]
Chromium, Cobalt, Copper, Mercury, Molybdenum, Nickel, Silver	Negative interference	Can suppress the generation of arsine.	[2][3]
Hydrogen Sulfide	Positive interference	Can be removed by a lead acetate scrubber.	[2][10]
Nitric Acid	Negative interference	Should be removed by fuming with sulfuric acid.	[2][4]

Experimental Protocols

Protocol 1: Preparation of Reagents

- Silver Diethyldithiocarbamate (SDDC) Solution (0.5% w/v): Dissolve 0.5 g of silver diethyldithiocarbamate in 100 mL of pyridine. Store in a light-resistant bottle. This solution is stable for several weeks.[8]
- Potassium Iodide Solution (15% w/v): Dissolve 15 g of potassium iodide (KI) in 100 mL of deionized water. Store in an amber bottle.[6]
- Stannous Chloride Solution (40% w/v in HCl): Dissolve 40 g of stannous chloride dihydrate (SnCl₂·2H₂O) in 100 mL of concentrated hydrochloric acid.[7]
- Lead Acetate Solution (10% w/v): Dissolve 10 g of lead acetate (Pb(C₂H₃O₂)₂·3H₂O) in 100 mL of deionized water.[6]
- Arsenic Standard Solution (1000 mg/L): Dissolve 1.320 g of arsenic trioxide (As₂O₃) in 10 mL of 1 M sodium hydroxide, and dilute to 1000 mL with deionized water.[6]



 Working Arsenic Standard Solutions: Prepare a series of working standards by diluting the stock solution with deionized water to cover the expected concentration range of the samples.

Protocol 2: Sample Preparation (for Total Arsenic)

- Pipette a suitable volume of the sample into a digestion flask.
- Add 7 mL of 1:1 sulfuric acid and 5 mL of concentrated nitric acid.[5]
- Heat the flask gently on a hot plate. If charring occurs, add additional nitric acid.[5]
- Continue heating until sulfur trioxide (SO₃) fumes are evolved, indicating the completion of digestion.[5]
- Cool the flask and cautiously add 25 mL of deionized water.
- Reheat the solution to the evolution of SO₃ fumes to expel any remaining oxides of nitrogen.
 [5]
- Cool the digest and dilute it to a known volume with deionized water.

Protocol 3: Arsine Generation and Measurement

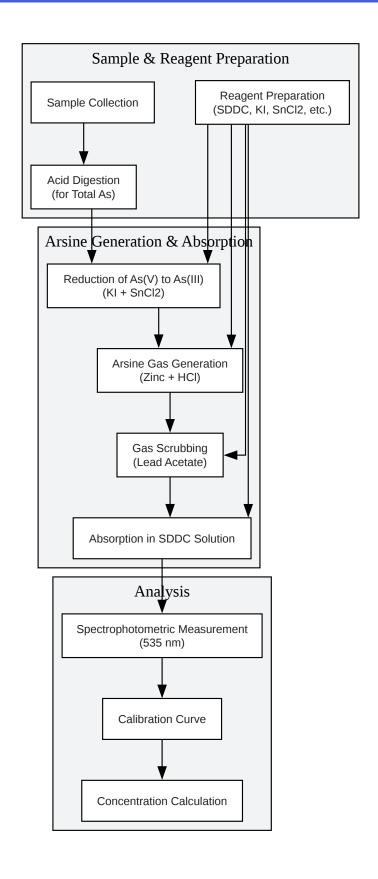
- Apparatus Setup: Assemble the arsine generator, which consists of a reaction flask, a scrubber tube, and an absorber tube. The scrubber tube should be loosely packed with glass wool impregnated with lead acetate solution.[7]
- Sample Introduction: Pipette an aliquot of the prepared sample (or standard) into the reaction flask.
- Addition of Reagents: Add 5 mL of concentrated hydrochloric acid, 2 mL of potassium iodide solution, and 8 drops of stannous chloride solution to the flask. Swirl to mix and allow the reaction to proceed for approximately 15 minutes to ensure the complete reduction of arsenic(V) to arsenic(III).[6]
- Absorber Solution: Add 3.0 mL of the silver diethyldithiocarbamate solution to the absorber tube.[6]



- Arsine Generation: Add 3 g of granular zinc to the reaction flask and immediately connect it to the scrubber and absorber assembly. Ensure all connections are airtight to prevent the loss of arsine gas.[2][6]
- Reaction Time: Allow the reaction to proceed for at least 30 minutes to ensure all the arsine has been evolved and absorbed.[6]
- Spectrophotometric Measurement: Transfer the SDDC solution from the absorber tube to a cuvette and measure the absorbance at 535 nm against a reagent blank.
- Calibration Curve: Prepare a calibration curve by plotting the absorbance of the standard solutions versus their known concentrations.
- Concentration Determination: Determine the arsenic concentration in the sample from the calibration curve.

Visualizations

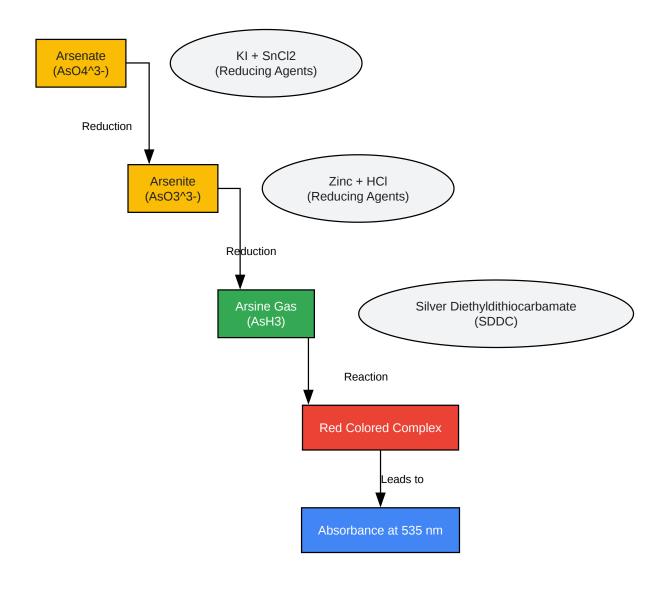




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Caption: Experimental workflow for arsenic determination.





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Caption: Chemical pathway of the SDDC method.

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